

# In-Depth Technical Guide: Physical and Chemical Properties of Glyphosate-13C2,15N

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## Compound of Interest

Compound Name: Glyphosate-13C2,15N

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This technical guide provides a comprehensive overview of the core physical and chemical properties of **Glyphosate-13C2,15N**, an isotopically labeled form of the widely used herbicide, glyphosate. This stable isotope-labeled compound is a critical tool in environmental and biomedical research, primarily utilized as an internal standard for quantitative analysis by mass spectrometry and as a tracer in metabolic studies.

## Core Physical and Chemical Properties

**Glyphosate-13C2,15N** is a non-volatile, crystalline solid. Due to its high polarity, it is highly soluble in water and exhibits low solubility in most organic solvents. The incorporation of two carbon-13 atoms and one nitrogen-15 atom results in a molecular weight increase of three units compared to unlabeled glyphosate, providing a distinct mass shift for mass spectrometry-based applications.

Table 1: General and Physical Properties of **Glyphosate-13C2,15N**

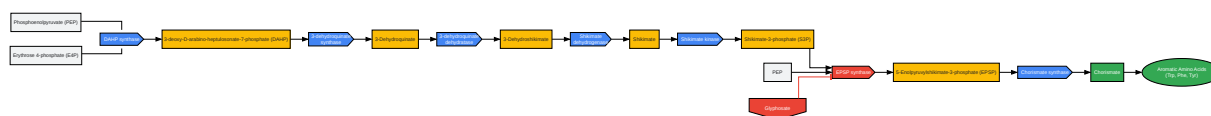
Property	Value	Source(s)
Chemical Name	N-(phosphonomethyl)glycine-1,2- <sup>13</sup> C2- <sup>15</sup> N	
CAS Number	1185107-63-4	
Molecular Formula	<sup>13</sup> C <sub>2</sub> CH <sub>8</sub> <sup>15</sup> NO <sub>5</sub> P	
Molecular Weight	172.05 g/mol	
Appearance	White solid	[1]
Melting Point	230 °C (decomposes)	[2]
Boiling Point	Not applicable (decomposes)	[1]
Solubility	Water: 13.89 mg/mL (requires sonication and warming) DMSO: Slightly soluble PBS (pH 7.2): Slightly soluble	[3][4]

Table 2: Chemical and Isotopic Properties of **Glyphosate-<sup>13</sup>C2,<sup>15</sup>N**

Property	Value	Source(s)
Isotopic Purity	≥98 atom % <sup>13</sup> C, ≥98 atom % <sup>15</sup> N	
Chemical Purity	≥95% (CP)	
Mass Shift	M+3	
SMILES	O=--INVALID-LINK--[ <sup>13</sup> CH2] [ <sup>15</sup> NH]CP(O)(O)=O	[2]
InChI	1S/C3H8NO5P/c5-3(6)1-4-2-10(7,8)9/h4H,1-2H2,(H,5,6)(H2,7,8,9)/i1+1,3+1,4+1	[2]

## Mechanism of Action: Inhibition of the Shikimate Pathway

Glyphosate's herbicidal activity stems from its potent and specific inhibition of the enzyme 5-enolpyruvylshikimate-3-phosphate (EPSP) synthase in the shikimate pathway.[5] This metabolic pathway is essential for the biosynthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in plants, bacteria, fungi, and algae, but is absent in animals, which accounts for its selective toxicity.[6] The inhibition of EPSP synthase leads to a depletion of these crucial amino acids, ultimately causing plant death.

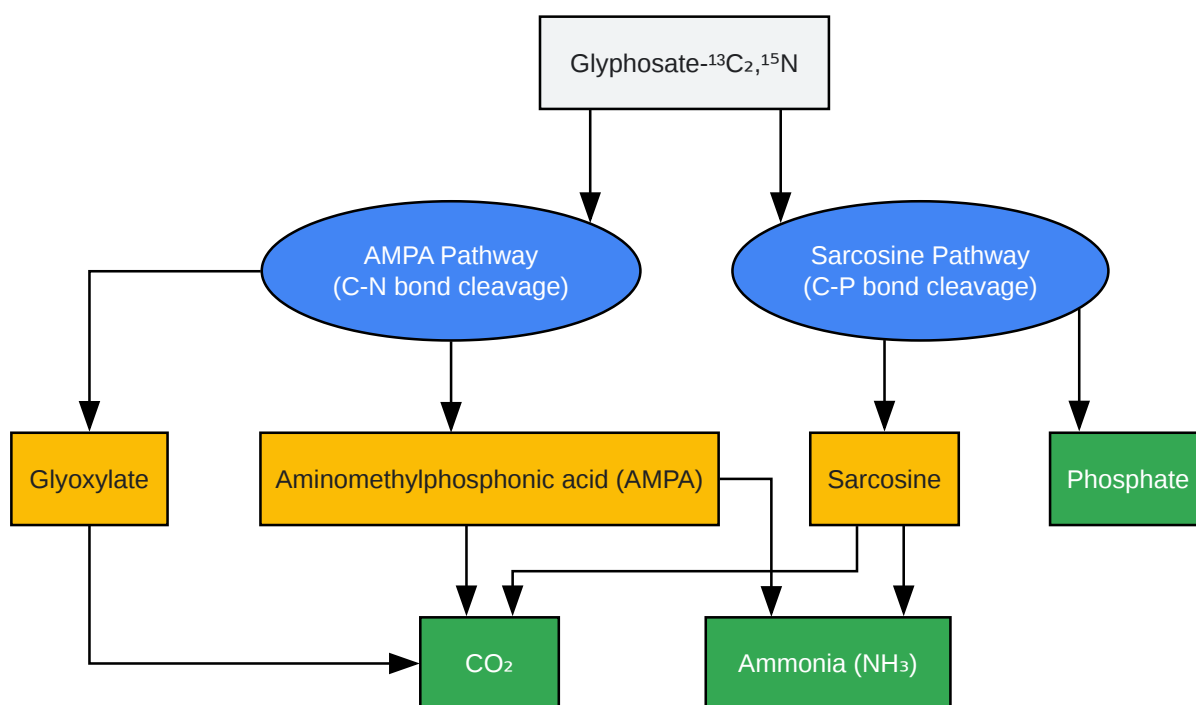


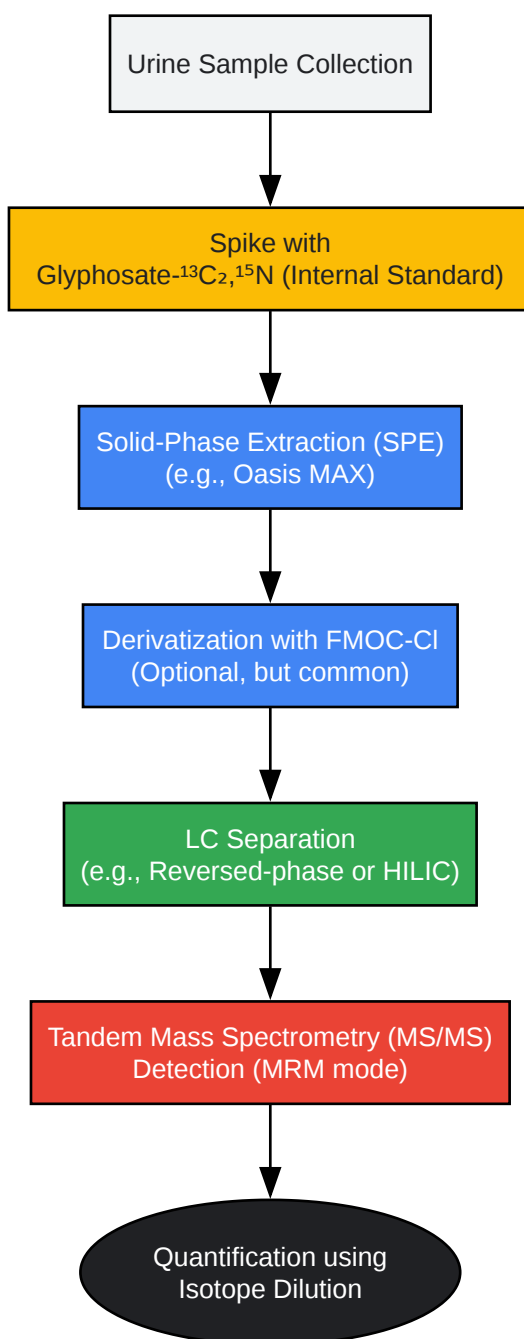
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Caption: The Shikimate Pathway and the Site of Glyphosate Inhibition.

## Environmental Fate and Degradation

In the environment, glyphosate is primarily degraded by microbial activity. Two main degradation pathways have been identified: the AMPA pathway and the sarcosine pathway. The use of isotopically labeled glyphosate, such as **Glyphosate-13C2,15N**, is instrumental in studying these degradation processes and tracing the fate of its metabolites in soil and water.





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## References

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